

# anantin molecular weight and chemical formula

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## Compound of Interest

Compound Name: **Anantin**

Cat. No.: **B15600466**

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## Anantin: A Technical Guide for Researchers

**Anantin** is a cyclic peptide of microbial origin that has garnered significant interest within the scientific community for its specific antagonism of the atrial natriuretic factor (ANF) receptor. This document provides a comprehensive overview of **anantin**, including its chemical properties, mechanism of action, and detailed experimental protocols relevant to its study.

## Core Properties of Anantin

**Anantin** is a cyclic polypeptide consisting of 17 L-amino acids.<sup>[1][2]</sup> It was first isolated from the fermentation broth of *Streptomyces coeruleus*.<sup>[1]</sup> Key quantitative data for **anantin** are summarized in the table below.

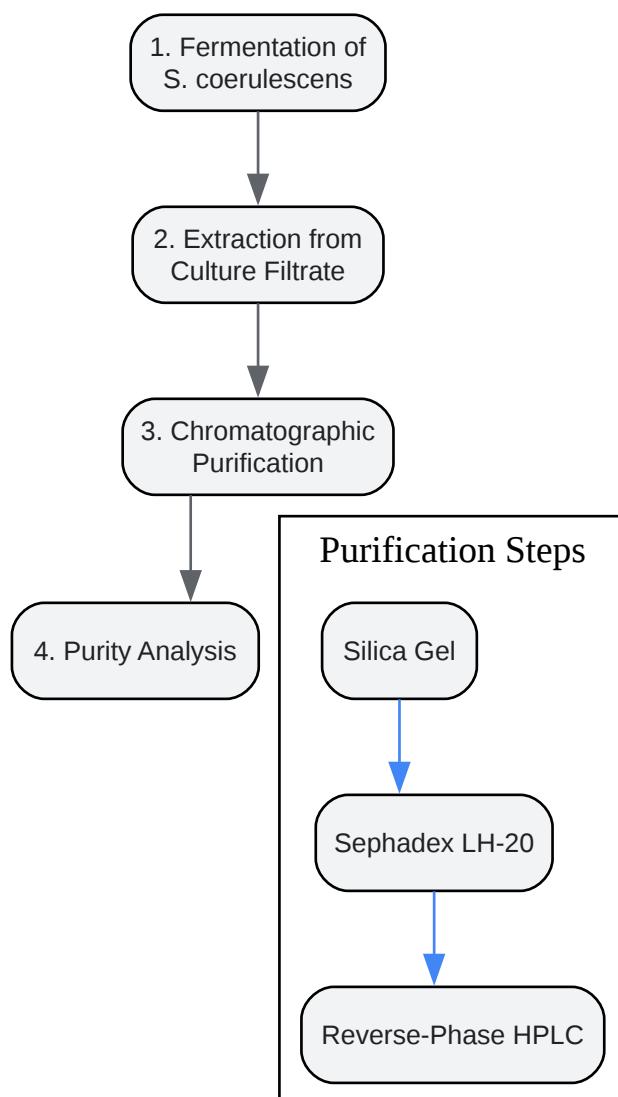
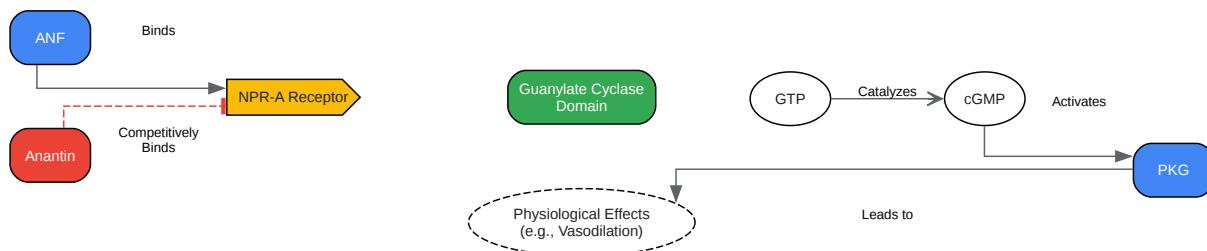
Property	Value	Reference
Molecular Formula	C <sub>90</sub> H <sub>111</sub> N <sub>21</sub> O <sub>24</sub>	<a href="#">[1]</a>
Molecular Weight	1871.0 g/mol	<a href="#">[1]</a>
CAS Number	133658-45-4	
Dissociation Constant (K <sub>d</sub> )	0.61 μM (for bovine adrenal cortex ANF receptors)	<a href="#">[1]</a> <a href="#">[2]</a>

## Mechanism of Action: Antagonism of the Atrial Natriuretic Factor Receptor A (NPR-A)

**Anantin** functions as a competitive antagonist of the natriuretic peptide receptor A (NPR-A), also known as the atrial natriuretic factor (ANF) receptor.[1][2] ANF and other natriuretic peptides play a crucial role in regulating blood pressure, blood volume, and electrolyte homeostasis.

The binding of ANF to the extracellular domain of NPR-A induces a conformational change that activates the receptor's intracellular guanylate cyclase domain.[3][4][5] This, in turn, catalyzes the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).[3][4][5] cGMP then acts as a second messenger, activating cGMP-dependent protein kinase (PKG), which mediates various downstream physiological effects, including vasodilation and natriuresis.[3][4]

**Anantin** exerts its antagonistic effect by competitively binding to the NPR-A receptor, thereby preventing the binding of ANF and the subsequent downstream signaling cascade.[1] This leads to an inhibition of ANF-induced cGMP accumulation.[1]



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